

An In-depth Technical Guide to Butane-Derived Bifunctional Sulfur Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Bis(methylsulfonylsulfanyl)butane

Cat. No.: B043496

[Get Quote](#)

A Note to the Reader: The compound "**1,4-Bis(methylsulfonylsulfanyl)butane**" was not found in comprehensive searches of chemical databases. It is possible that this is a novel or exceptionally rare compound, or that the name contains a typographical error. This guide will focus on two closely related, well-documented compounds: 1,4-Bis(methylsulfonyl)butane and 1,4-Bis(methylsulfanyl)butane. The structural and naming similarities suggest that information on these compounds may be relevant to the original query.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing a comparative overview of these two key chemical compounds.

1,4-Bis(methylsulfonyl)butane

Chemical Abstracts Service (CAS) Number: 7040-87-1^[1]

Synonyms:

- Butane, 1,4-bis(methylsulfonyl)-

Chemical and Physical Properties

The following table summarizes the key quantitative data for 1,4-Bis(methylsulfonyl)butane.

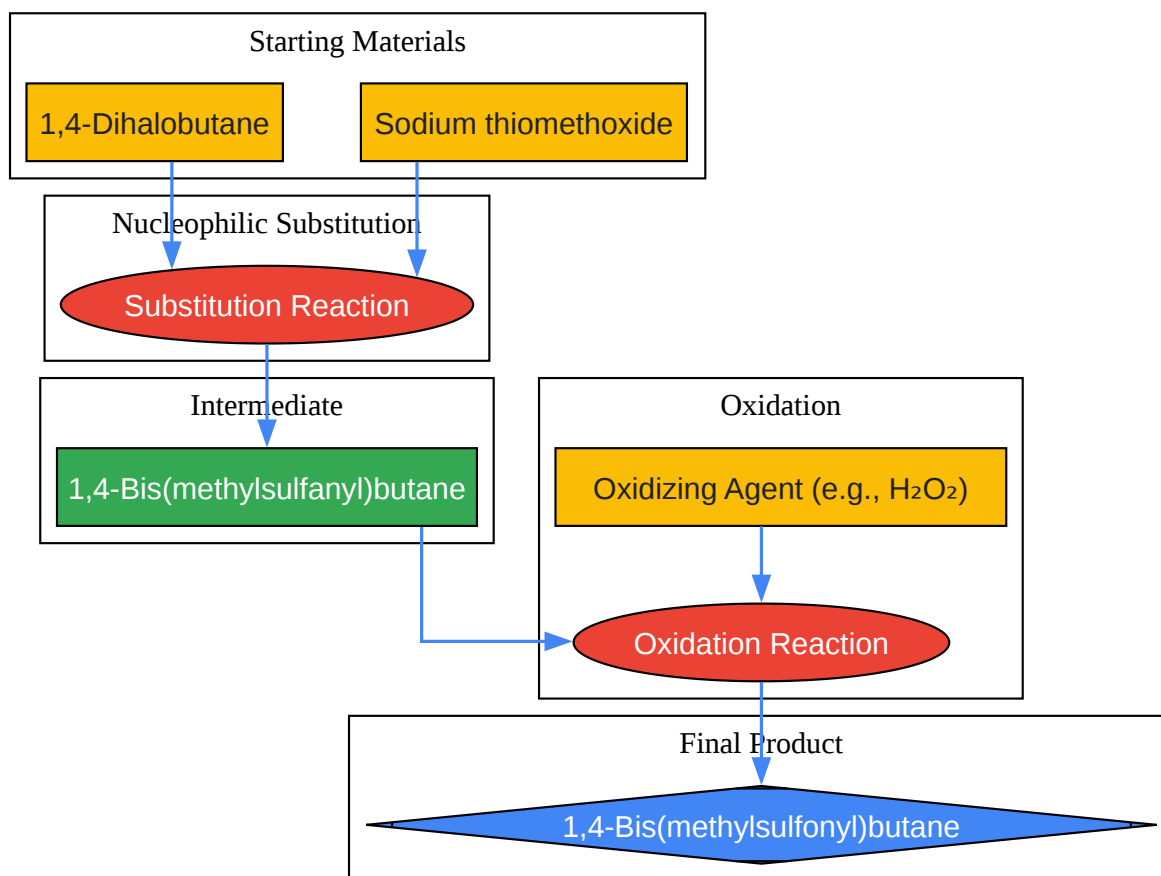
Property	Value	Source
Molecular Formula	C6H14O4S2	[1]
Molecular Weight	214.303 g/mol	
Density	1.263 g/cm ³	
Boiling Point	473.4°C at 760 mmHg	
Flash Point	324.2°C	

Experimental Protocols

While specific, detailed experimental protocols for the use of 1,4-Bis(methylsulfonyl)butane are not readily available in the public domain, its synthesis is a key aspect for its application. A plausible synthetic route would involve the oxidation of 1,4-Bis(methylsulfanyl)butane.

Conceptual Synthesis Workflow:

The synthesis of 1,4-Bis(methylsulfonyl)butane can be logically envisioned as a two-step process starting from 1,4-dihalobutane.



[Click to download full resolution via product page](#)

Caption: Conceptual synthesis of 1,4-Bis(methylsulfonyl)butane.

1,4-Bis(methylsulfanyl)butane

Chemical Abstracts Service (CAS) Number: 15394-33-9[2][3][4][5]

Synonyms:

- Butane, 1,4-bis(methylthio)-[3][4][5]
- 2,7-Dithiaoctane[5][6]

Chemical and Physical Properties

The following table summarizes the key quantitative data for 1,4-Bis(methylsulfanyl)butane.

Property	Value	Source
Molecular Formula	C6H14S2	[5] [6]
Molecular Weight	150.305 g/mol	[5] [6]
Density	0.966 g/cm ³	[3] [4]
Boiling Point	209.9°C at 760 mmHg	[3] [4]
IUPAC Name	1,4-bis(methylsulfanyl)butane	[2]

Experimental Protocols

Synthesis of 1,4-Bis(methylsulfanyl)butane:

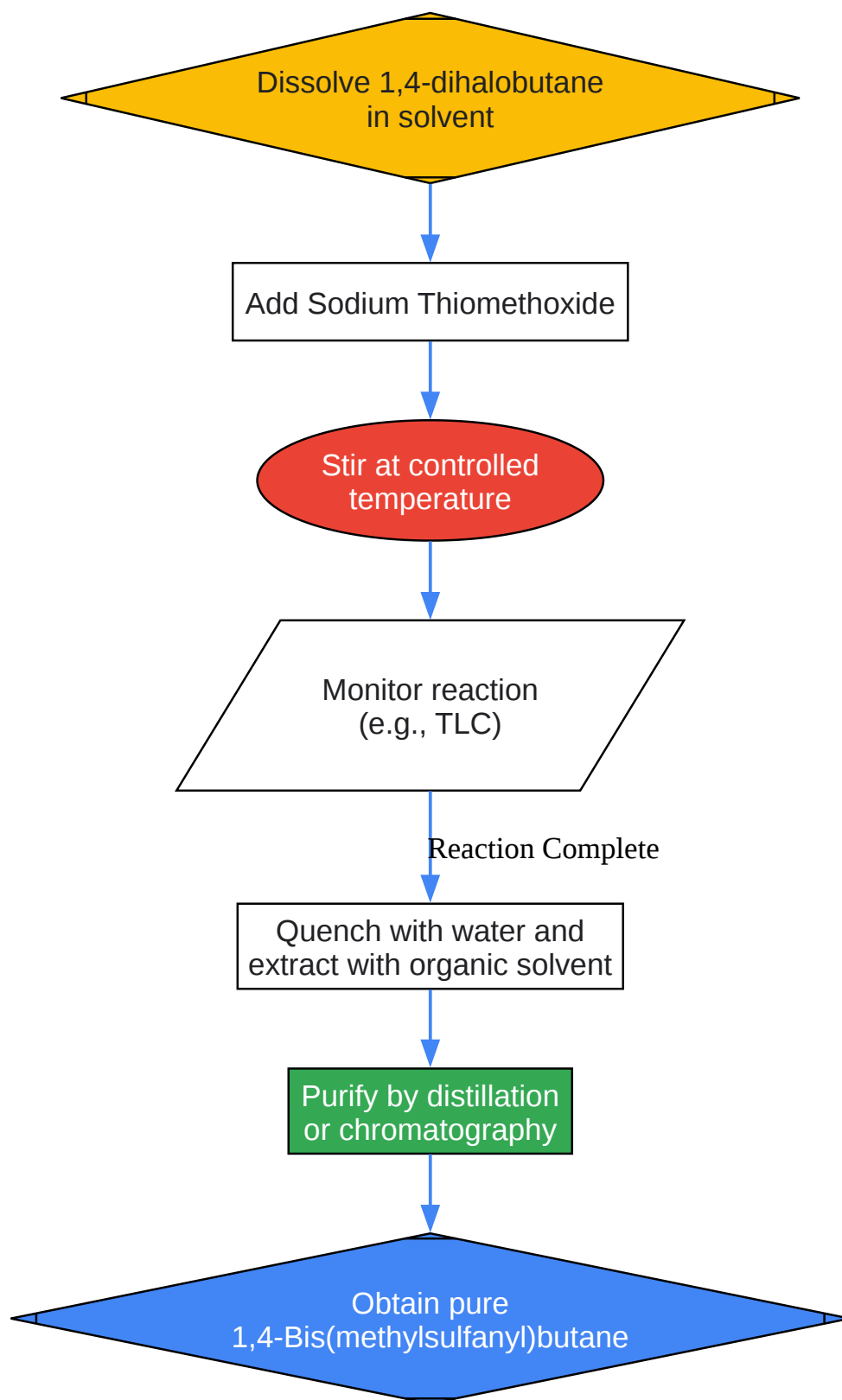
A common method for the synthesis of thioethers like 1,4-Bis(methylsulfanyl)butane is through a nucleophilic substitution reaction.

Detailed Methodology:

- **Reactants:** The primary precursors for this synthesis are a 1,4-dihalobutane (e.g., 1,4-dibromobutane or 1,4-dichlorobutane) and a methylthiolate salt, such as sodium thiomethoxide.[\[4\]](#)
- **Solvent:** A suitable polar aprotic solvent, such as dimethylformamide (DMF) or ethanol, is typically used to dissolve the reactants.
- **Procedure:** a. The 1,4-dihalobutane is dissolved in the chosen solvent in a reaction flask. b. Sodium thiomethoxide is added portion-wise to the solution while stirring. The reaction is typically carried out at room temperature or with gentle heating to facilitate the reaction. c. The reaction progress can be monitored using techniques like Thin Layer Chromatography (TLC). d. Upon completion, the reaction mixture is worked up. This usually involves quenching the reaction with water and extracting the product with an organic solvent. e. The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product.

f. Purification can be achieved through distillation or column chromatography to obtain pure 1,4-Bis(methylsulfanyl)butane.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of 1,4-Bis(methylsulfanyl)butane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 1,4-bis(methylsulfanyl)butane | 15394-33-9 [sigmaaldrich.com]
- 3. Synthesis of Bis(Isoxazol-4-Ylmethylsulfanyl)Alkanes and Some Metal Complexes as a Hepatoprotective Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Butane,1,4-bis(methylthio)- | CAS#:15394-33-9 | Chemsrcc [chemsrc.com]
- 5. Butane, 1,4-bis(methylthio)- [webbook.nist.gov]
- 6. 1,4-BS (1,4-Butane Sultone) | CAS 1633-83-6 - Products - Hopax Fine Chemicals [hopaxfc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Butane-Derived Bifunctional Sulfur Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043496#1-4-bis-methylsulfonylsulfanyl-butane-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com